

Application Notes and Protocols for WS-12 in Sensory Neuron Studies

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Compound of Interest

Compound Name: (1R,2S,5R)-N-(4-methoxyphenyl)-5-methyl-2-propan-2-ylcyclohexane-1-carboxamide

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These application notes provide a comprehensive guide to utilizing WS-12, a potent and selective transient receptor potential melastatin 8 (TRPM8) agonist, in sensory neuron research. This document includes detailed protocols for in vitro and in vivo studies, quantitative data for experimental planning, and visualizations of key pathways and workflows.

Introduction to WS-12

WS-12 is a synthetic cooling agent that acts as a highly selective agonist for TRPM8, a non-selective cation channel primarily expressed in a subpopulation of primary sensory neurons.[1] TRPM8 is a key molecular sensor for cold temperatures and cooling compounds like menthol. Due to its higher potency and selectivity compared to menthol, WS-12 is a valuable tool for investigating the role of TRPM8 in thermosensation, pain, and other physiological processes.[2][3][4]

Data Presentation: Quantitative Analysis of WS-12 Activity

The following tables summarize key quantitative data for WS-12 and the common TRPM8 agonist, menthol, to aid in experimental design.

Agonist	EC50 (μM)	Test System	Reference
WS-12	12 ± 5	TRPM8-expressing Xenopus laevis oocytes	[2] [3] [4]
Menthol	196 ± 22	TRPM8-expressing Xenopus laevis oocytes	[2] [3] [4]

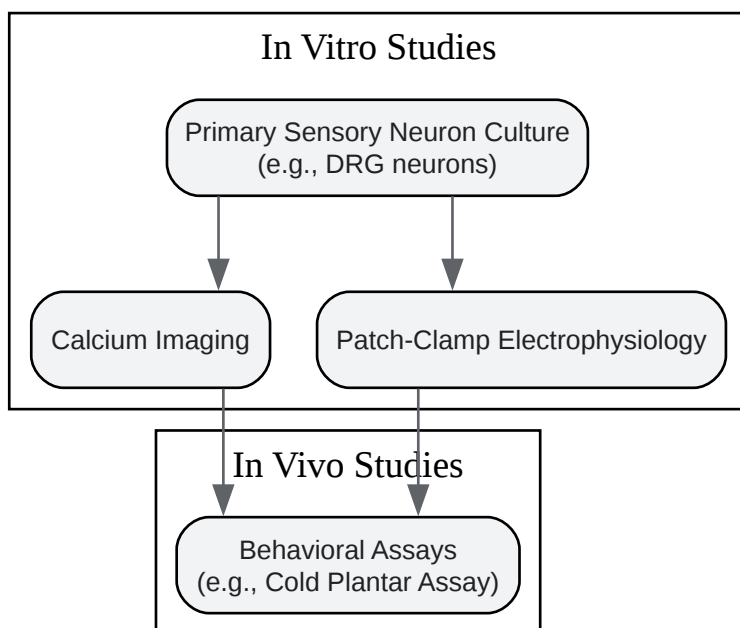
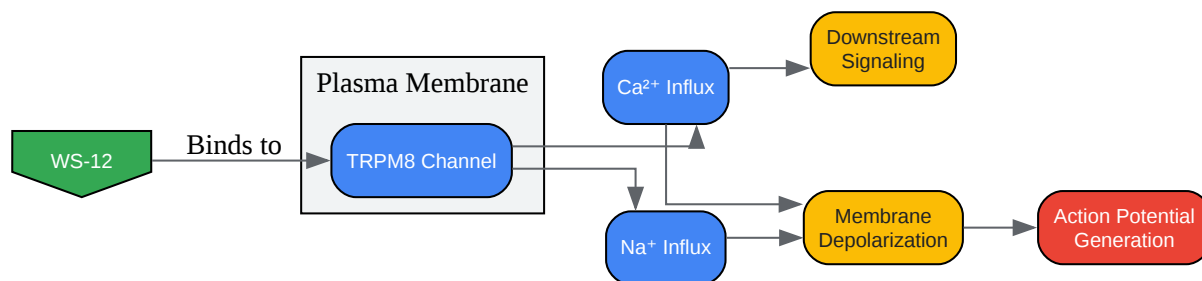
Table 1: Potency of WS-12 and Menthol on TRPM8.

Parameter	WS-12	Menthol	Reference
Selectivity	Highly selective for TRPM8. No activation of TRPV1, TRPV2, TRPV3, TRPV4, and TRPA1 at 1 mM.	Activates TRPA1 and TRPV3 in addition to TRPM8.	[2] [3] [4]
Tachyphylaxis	Does not induce tachyphylaxis upon repeated application.	-	[2] [4]

Table 2: Selectivity and Pharmacological Properties of WS-12.

Signaling Pathway

Activation of the TRPM8 channel by WS-12 leads to the influx of cations, primarily Na⁺ and Ca²⁺, resulting in membrane depolarization and the generation of action potentials in sensory neurons. The increase in intracellular calcium can also trigger downstream signaling cascades.



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